In-Depth Technical Guide: 2-(Benzyloxy)-3-bromobenzonitrile

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Compound of Interest

Compound Name:	*2-(Benzyloxy)-3-bromobenzonitrile*
CAS No.:	*862992-93-6*
Cat. No.:	*B1526366*

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Executive Summary & Strategic Utility

2-(Benzyloxy)-3-bromobenzonitrile (CAS: 862992-93-6) is a trisubstituted benzene scaffold characterized by a dense arrangement of reactive functionalities: a nitrile group at C1, a benzyloxy ether at C2, and a bromine atom at C3.[1]

This specific substitution pattern—often referred to as a "privileged contiguous triad"—is highly valued in drug discovery for its ability to serve as a divergent core. It functions primarily as a precursor for substituted benzofurans, isoquinolines, and indole derivatives. The ortho relationship between the oxygen and the bromine allows for metal-catalyzed cyclization, while the nitrile provides a versatile handle for heterocycle formation or hydrolysis to amides/acids.

Technical Specifications

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Property	Data
CAS Number	862992-93-6
IUPAC Name	2-(Benzyloxy)-3-bromobenzonitrile
Molecular Formula	$C_{14}H_{10}BrNO$
Molecular Weight	288.14 g/mol
Precursor	3-Bromo-2-hydroxybenzonitrile (CAS: 13073-28-4)
Key Functionalities	Aryl Bromide (Suzuki/Buchwald coupling), Nitrile (Pinner/Hydrolysis), Benzyl Ether (Protecting Group)

Synthetic Pathway & Experimental Protocol

The synthesis of **2-(benzyloxy)-3-bromobenzonitrile** is classically achieved via a Williamson Ether Synthesis. This involves the

alkylation of 3-bromo-2-hydroxybenzonitrile with benzyl bromide under basic conditions.

Reaction Scheme (Mechanistic Logic)

The reaction relies on the deprotonation of the phenol (

, lowered by the electron-withdrawing nitrile and bromine groups) to generate a phenoxide anion. This nucleophile attacks the electrophilic benzylic carbon of benzyl bromide.

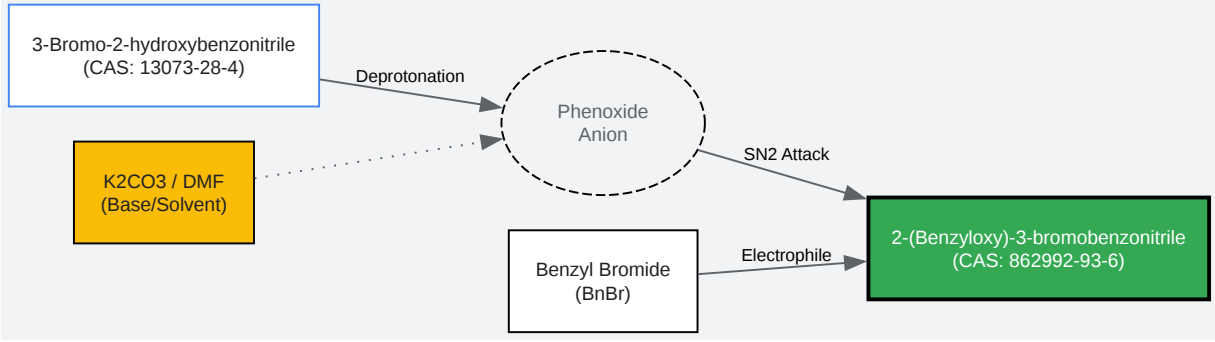

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Figure 1: Synthetic workflow for the O-benzylation of 3-bromo-2-hydroxybenzonitrile.

Detailed Experimental Protocol

Note: This protocol is adapted from standard methodologies for hindered phenols (e.g., Le Bourdonnec et al., 2006).

Reagents:

- 3-Bromo-2-hydroxybenzonitrile (1.0 eq)
- Benzyl bromide (1.1 eq)
- Potassium carbonate (

  , anhydrous, 1.5 eq)
- DMF (N,N-Dimethylformamide, anhydrous) or Acetone

Step-by-Step Procedure:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve 3-bromo-2-hydroxybenzonitrile (e.g., 10 mmol) in anhydrous DMF (30 mL).
- Deprotonation: Add

  (15 mmol) in a single portion. Stir the suspension at room temperature for 15–30 minutes to ensure formation of the phenoxide. The solution may turn yellow/orange due to the phenoxide anion.
- Alkylation: Dropwise add benzyl bromide (11 mmol) via syringe. Caution: Benzyl bromide is a potent lachrymator.
- Reaction: Stir the mixture at room temperature for 4–12 hours. Monitor via TLC (Hexanes/EtOAc 4:1). The starting phenol (

) should disappear, and a less polar product spot (

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) should appear.

- Workup:
  - Pour the reaction mixture into ice-cold water (150 mL) to precipitate the inorganic salts and the product.
  - Extract with Ethyl Acetate (

    mL).
  - Wash the combined organic layers with water (

) and brine (

) to remove residual DMF.
  - Dry over anhydrous

    , filter, and concentrate in vacuo.
- Purification: If the crude solid is not sufficiently pure, recrystallize from Ethanol or purify via flash column chromatography (

  , 0-10% EtOAc in Hexanes).

Yield Expectation: 85–95%.

Structural Analysis & Characterization

Validating the structure requires confirming the presence of the benzyl group and the retention of the regiochemistry.

Spectroscopic Signature (Expected Data)

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Method	Diagnostic Signal	Interpretation
^{1}H NMR (400 MHz, $CDCl_3$)	5.25 (s, 2H)	Benzylic CH_2: Sharp singlet characteristic of O-Bn.
7.30–7.50 (m, 5H)	Phenyl Group: Multiplet from the benzyl aromatic ring.	
7.75 (dd, Hz, 1H)	H4/H6: Deshielded doublet due to ortho-CN or ortho-Br.	
7.15 (t, Hz, 1H)	H5: Triplet for the proton meta to both substituents.	
^{13}C NMR (100 MHz)	71.5 ppm	Benzylic Carbon: Diagnostic O-CH_2-Ph shift.
115.0 ppm	Nitrile Carbon: Characteristic -CN signal.	
159.0 ppm	C2 (Ipso-O): Deshielded aromatic carbon attached to oxygen.	
IR Spectroscopy	2230 cm^{-1}	C≡N Stretch: Sharp, distinct peak for nitrile.

Reactivity Profile & Applications

The strategic value of **2-(benzyloxy)-3-bromobenzonitrile** lies in its orthogonal reactivity. The molecule possesses three distinct "handles" that can be manipulated independently.

Divergent Synthesis Pathways

- Pathway A (Benzofuran Synthesis): Removal of the benzyl group (

  or

) reveals the phenol. Subsequent intramolecular cyclization (via

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or Cu-catalyzed coupling) between the phenol oxygen and the nitrile (or bromine) yields benzofurans or benzisoxazoles.

- Pathway B (Cross-Coupling): The aryl bromide at C3 is an excellent partner for Suzuki-Miyaura or Buchwald-Hartwig couplings, allowing the introduction of biaryl or amino systems before ring closure.
- Pathway C (Nitrile Transformation): The nitrile can be hydrolyzed to an amide (using

) or an acid, or reduced to a benzylamine.

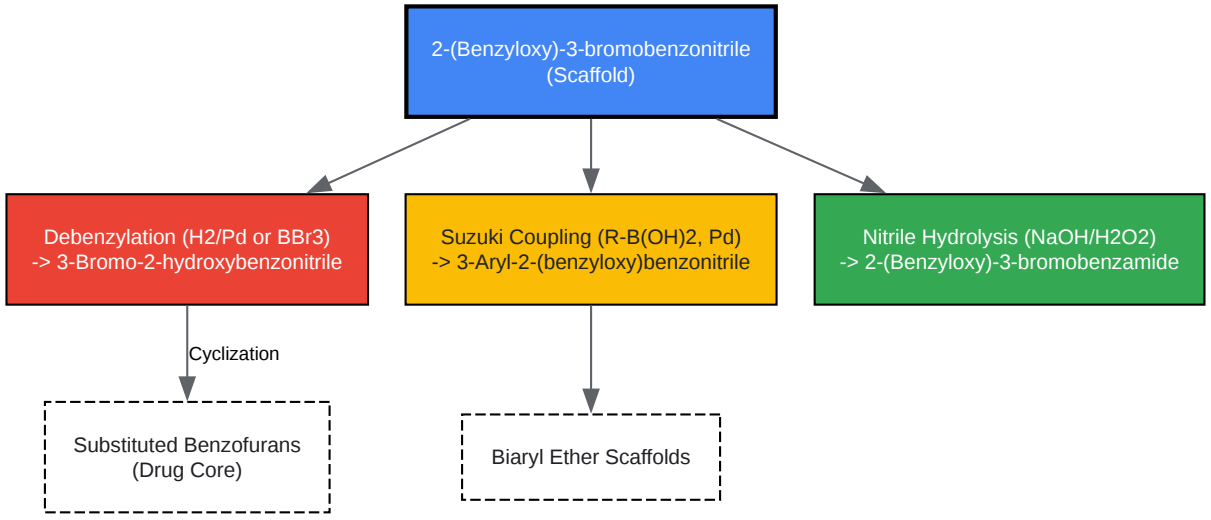

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Figure 2: Divergent reactivity profile of the scaffold.

Medicinal Chemistry Relevance

This scaffold is frequently cited in the synthesis of Opioid Receptor Antagonists (e.g., octahydroisoquinoline derivatives) and PARP inhibitors. The steric bulk of the bromine and the lipophilicity of the benzyl group are often used to probe hydrophobic pockets in target enzymes before final optimization.

Safety & Handling (MSDS Highlights)

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- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Specific Risk:Benzyl Bromide (reagent) is a severe lachrymator. All transfers must be performed in a functioning fume hood.
- Nitrile Hazard: Metabolization may release cyanide ions; however, the aryl nitrile bond is generally stable. Treat with standard precautions for cyanides.
- Storage: Store at room temperature, dry. The benzyl ether is stable to oxidation but sensitive to strong acids (

  ,

).

References

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